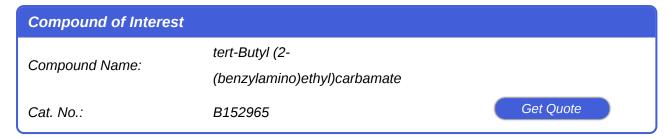


An In-depth Technical Guide to tert-Butyl (2-(benzylamino)ethyl)carbamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl (2-(benzylamino)ethyl)carbamate**, a versatile synthetic intermediate crucial in the development of complex pharmaceutical agents. This document details its chemical properties, synthesis protocols, and its strategic utility in multi-step organic synthesis.

Core Chemical Properties and Identifiers

tert-Butyl (2-(benzylamino)ethyl)carbamate is a key bifunctional molecule featuring a Bocprotected primary amine and a secondary benzylamine. This unique structure allows for selective chemical modifications, making it a valuable building block in medicinal chemistry. Its fundamental properties are summarized below.



Property	Value	Citations
Molecular Weight	250.34 g/mol	[1][2]
Molecular Formula	C14H22N2O2	[2][3][4]
CAS Number	174799-52-1	[1][3]
IUPAC Name	tert-butyl N-[2- (benzylamino)ethyl]carbamate	[5][6]
Physical Form	Low-melting solid, semi-solid, or liquid	[6]
Storage Conditions	Keep in dark place, inert atmosphere, 2-8°C	[1][6]
InChI Key	ZSJCBAQDXIZTTC- UHFFFAOYSA-N	[2][6]

Note: The hydrochloride salt of this compound has a molecular weight of 286.80 g/mol and a molecular formula of C₁₄H₂₃ClN₂O₂.[5]

Strategic Importance in Synthesis

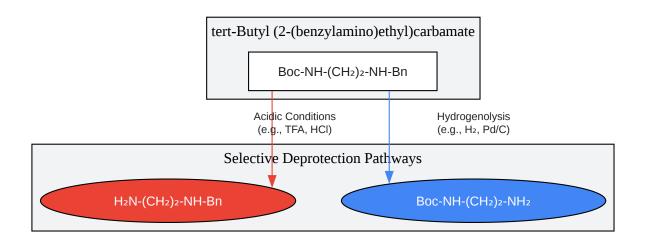
The significance of **tert-Butyl (2-(benzylamino)ethyl)carbamate** lies in the differential reactivity of its two nitrogen atoms. The tert-butoxycarbonyl (Boc) group protects the primary amine, rendering it temporarily inert to many reaction conditions. This allows for selective reactions to occur at the more nucleophilic secondary benzylamine.

The Boc group is stable under a wide range of conditions but can be easily and cleanly removed under acidic conditions. This process involves protonation of the carbamate's carbonyl oxygen, followed by fragmentation to yield the free amine, carbon dioxide, and a stable tert-butyl cation. The formation of gaseous byproducts provides a strong thermodynamic driving force for this deprotection.

Furthermore, the benzyl group offers an orthogonal deprotection strategy, as it can be removed under various hydrogenolysis conditions. This dual-functionality makes the compound an



invaluable precursor for creating diverse and complex molecular scaffolds, such as in the synthesis of the insomnia therapeutic Suvorexant.



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Selective deprotection pathways for the carbamate.

Experimental Protocols

The synthesis of **tert-Butyl (2-(benzylamino)ethyl)carbamate** is typically achieved through the coupling of a mono-protected ethylenediamine with a benzyl group source. Reductive amination is a common and effective strategy.

A crucial starting material is N-Boc-ethylenediamine. One common method for its preparation involves reacting ethylenediamine with di-tert-butyl dicarbonate (Boc₂O). To favor the formation of the mono-protected product, a significant excess of the diamine is often employed.

Protocol:

 A mixture of ethylenediamine (e.g., 10 equivalents) in a suitable solvent such as dioxane and water is prepared and stirred at room temperature under an inert atmosphere (e.g., argon).
 [7]



- A solution of di-tert-butyl dicarbonate (1 equivalent) in dioxane is added dropwise to the stirred ethylenediamine mixture over a period of 20-30 minutes.
- The reaction mixture is stirred at room temperature for an extended period (e.g., 16 hours).
 [7]
- Following the reaction, the mixture is filtered and concentrated under reduced pressure.[7]
- The resulting residue is then subjected to extraction (e.g., with diethyl ether) and purification steps, such as high vacuum distillation, to yield pure t-butyl (2-aminoethyl)carbamate.[7]

Protocol:

- Imine Formation: N-Boc-ethylenediamine (1 equivalent) and benzaldehyde (1 equivalent) are dissolved in a suitable solvent, such as methanol or dichloromethane. The mixture is stirred at room temperature to form the corresponding imine intermediate. The reaction can be facilitated by the addition of a dehydrating agent like anhydrous magnesium sulfate.
- Reduction: A reducing agent, such as sodium borohydride (NaBH₄) or sodium triacetoxyborohydride (STAB), is added portion-wise to the reaction mixture at a controlled temperature (e.g., 0°C to room temperature).
- Work-up: The reaction is stirred until completion, as monitored by an appropriate technique (e.g., TLC or LC-MS). The reaction is then quenched, typically with water or a saturated aqueous solution of ammonium chloride.
- Extraction and Purification: The aqueous mixture is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified, commonly by column chromatography on silica gel, to yield the final product.





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A generalized workflow for the synthesis of the title compound.

Analytical Methods

The characterization and purity assessment of **tert-Butyl (2-(benzylamino)ethyl)carbamate** and related compounds typically involve standard analytical techniques in organic chemistry. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to confirm the molecular structure by analyzing the chemical shifts, integration, and coupling patterns of the protons and carbons.
- Mass Spectrometry (MS): Techniques like Electrospray Ionization (ESI) or Gas
 Chromatography-Mass Spectrometry (GC-MS) are employed to determine the molecular
 weight and fragmentation pattern, confirming the compound's identity.
- Chromatography: Thin-Layer Chromatography (TLC) is used for rapid reaction monitoring, while High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are utilized for purity assessment and quantification.

This guide provides foundational information for the effective use of **tert-Butyl (2-(benzylamino)ethyl)carbamate** in research and development. Its unique properties make it a cornerstone intermediate for the synthesis of novel, biologically active molecules.

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